

Essential Safety and Handling Guide for MK-2206 (CCX2206)

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Compound of Interest

Compound Name: CCX2206

Cat. No.: B1191727

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Disclaimer: The information provided pertains to MK-2206. It is strongly suspected that "CCX2206" is a typographical error or an alternative identifier for MK-2206, an orally bioavailable allosteric inhibitor of the serine/threonine protein kinase Akt.^[1] This guide is intended for researchers, scientists, and drug development professionals. Always refer to the specific Material Safety Data Sheet (MSDS) provided by your supplier for the most accurate and up-to-date information.

This document provides crucial safety and logistical information for the handling and disposal of MK-2206, a compound under investigation for cancer treatment.^[2]

Personal Protective Equipment (PPE)

Proper personal protective equipment is essential to ensure safety when handling MK-2206. The following table summarizes the recommended PPE.

Body Part	Personal Protective Equipment	Specifications and Remarks
Eyes/Face	Safety goggles with side-shields	Must comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[3]
Hands	Protective gloves	Inspect gloves prior to use. Use proper glove removal technique to avoid skin contact. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices.[4]
Skin & Body	Impervious clothing / Lab coat	Wear appropriate protective clothing to prevent skin exposure.
Respiratory	Suitable respirator	Use in a well-ventilated area, such as a laboratory fume hood. If dust formation is likely, a respirator is necessary.[3]

Health Hazard Information

MK-2206 is classified as harmful if swallowed and may cause skin, eye, and respiratory irritation.[4][5][6]

Exposure Route	Potential Health Effects
Ingestion	Harmful if swallowed.[4][5]
Inhalation	May cause respiratory tract irritation.[4][5][6]
Skin Contact	Causes skin irritation.[4][5][6]
Eye Contact	Causes serious eye irritation.[4][5][6]

Operational and Disposal Plans

Handling and Storage:

- Handling: Avoid contact with skin and eyes, and do not breathe dust.[3] Handle in a well-ventilated place, preferably in a laboratory fume hood.[3] Wash hands thoroughly after handling.[5]
- Storage: Keep the container tightly closed in a dry and well-ventilated place.[6][7] Recommended long-term storage is at -20°C.[3][7]

First Aid Measures:

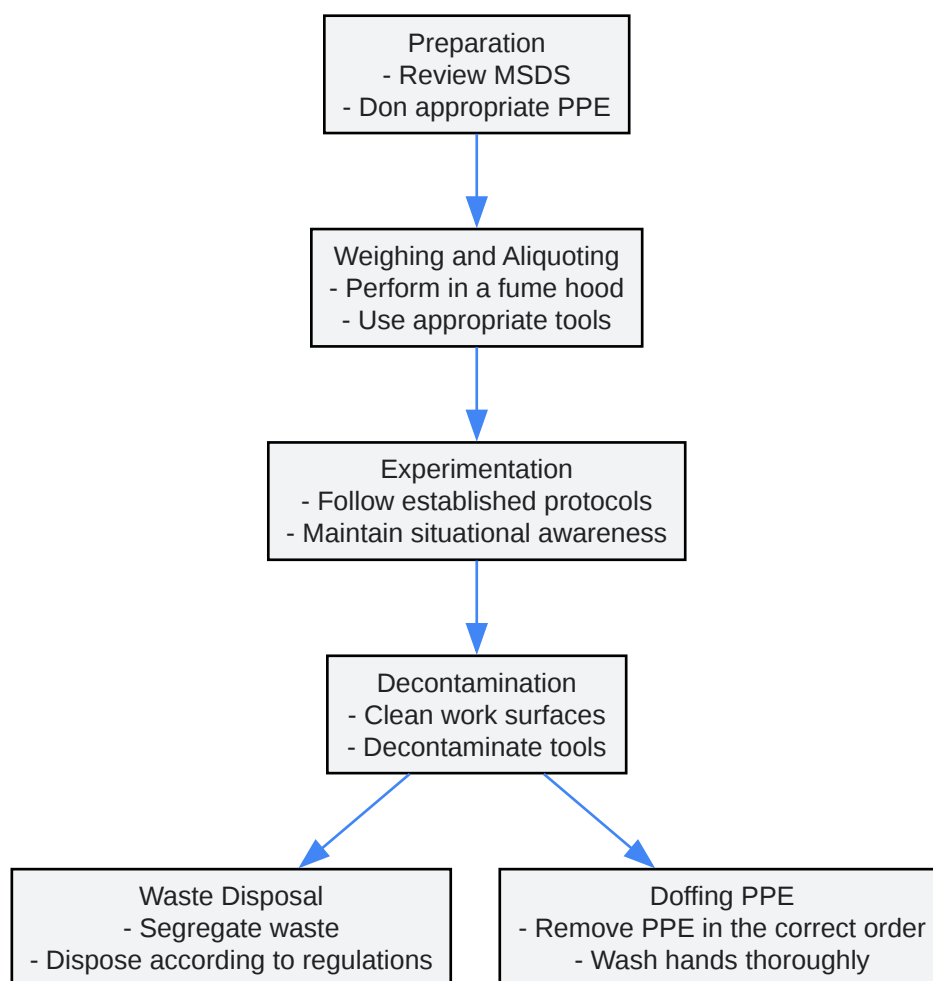
- After Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Get immediate medical attention.[3]
- After Skin Contact: Wash the affected area with plenty of soap and water. Remove contaminated clothing.[3]
- After Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[5]
- After Ingestion: Wash out the mouth with water if the person is conscious. Never give anything by mouth to an unconscious person. Get immediate medical attention.[3]

Spill and Disposal Procedures:

- Spill Response: Evacuate personnel to a safe area. Wear appropriate PPE. Avoid dust formation. Sweep up the spilled material and place it in a suitable, closed container for disposal.[7] Do not let the product enter drains.[7]
- Waste Disposal: Dispose of the waste material in accordance with local, state, and federal environmental regulations.

Experimental Workflow

The following diagram illustrates a standard workflow for handling MK-2206 in a laboratory setting.



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Caption: Workflow for Safe Handling of MK-2206.

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